

Stability and storage conditions for 4-Isobutylbenzaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Isobutylbenzaldehyde

Cat. No.: B042465

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Technical Support Center: 4-Isobutylbenzaldehyde

This technical support guide provides essential information on the stability and storage of **4-Isobutylbenzaldehyde** for researchers, scientists, and professionals in drug development.

Frequently Asked Questions (FAQs)

Q1: What are the optimal storage conditions for **4-Isobutylbenzaldehyde**?

A1: To ensure the stability and longevity of **4-Isobutylbenzaldehyde**, it should be stored under an inert atmosphere, such as nitrogen or argon.[1][2] The recommended storage temperature is between 2-8°C.[1][2] It is also crucial to keep the container tightly closed and in a dry, cool, and well-ventilated area.[3][4][5] Additionally, the compound should be protected from light.[3]

Q2: Is **4-Isobutylbenzaldehyde** sensitive to air?

A2: Yes, **4-Isobutylbenzaldehyde** is known to be air-sensitive.[6] Aldehydes, in general, can be prone to oxidation in the presence of air, which can lead to the formation of carboxylic acids. Therefore, handling and storing the compound under an inert atmosphere is critical to prevent degradation.

Q3: What are the signs of degradation of **4-Isobutylbenzaldehyde**?

A3: While specific degradation products are not extensively documented in readily available literature, visual inspection can offer clues. A pure sample of **4-Isobutylbenzaldehyde** is typically a colorless to very pale yellow liquid.^[7] A change in color, such as darkening or the appearance of a precipitate, may indicate degradation or contamination. For a more definitive assessment, analytical techniques like Gas Chromatography (GC) can be used to check for the appearance of new peaks, which would suggest the presence of impurities or degradation products.

Q4: Can I store **4-Isobutylbenzaldehyde** at room temperature?

A4: While some suppliers suggest storage at room temperature under an inert atmosphere^[7], the more conservative and recommended approach is refrigeration at 2-8°C.^{[1][2]} This is especially important for long-term storage to minimize any potential degradation. If short-term storage at room temperature is necessary, ensure the container is well-sealed and under an inert gas.

Q5: What safety precautions should I take when handling **4-Isobutylbenzaldehyde**?

A5: It is recommended to handle **4-Isobutylbenzaldehyde** in a well-ventilated area or under a chemical fume hood.^[3] Avoid contact with skin and eyes by wearing appropriate personal protective equipment (PPE), including gloves and safety glasses.^[4] In case of contact, wash the affected area thoroughly with soap and water.^[4]

Troubleshooting Guide

Issue: I suspect my **4-Isobutylbenzaldehyde** has degraded.

Possible Cause	Suggested Action
Improper Storage (Exposure to Air/Oxygen)	Aldehydes can oxidize to carboxylic acids. Purge the headspace of the storage container with an inert gas (e.g., argon or nitrogen) before sealing. For future use, consider aliquoting the compound into smaller, single-use vials to minimize repeated exposure to air.
Exposure to Light	Photochemical reactions can lead to degradation. Store the container in a dark place or use an amber-colored vial to protect it from light. [3]
Incorrect Storage Temperature	Storing at elevated temperatures can accelerate degradation. Ensure the compound is stored at the recommended temperature of 2-8°C. [1] [2]
Contamination	Contaminants can catalyze degradation. Use clean, dry glassware and utensils when handling the compound.

Issue: My experimental results are inconsistent when using **4-Isobutylbenzaldehyde**.

Possible Cause	Suggested Action
Variability in Purity Between Batches	Confirm the purity of the new batch using an appropriate analytical method (e.g., GC, NMR) and compare it to the previous batch if possible.
Gradual Degradation of Stock Solution	If using a stock solution, prepare it fresh before each experiment, especially if the solvent is not anhydrous or if the solution is stored for an extended period.
Presence of Impurities	The presence of unreacted starting materials or byproducts from the synthesis of 4-Isobutylbenzaldehyde could interfere with your reaction. Consider purifying the aldehyde (e.g., by distillation) if high purity is critical for your application.

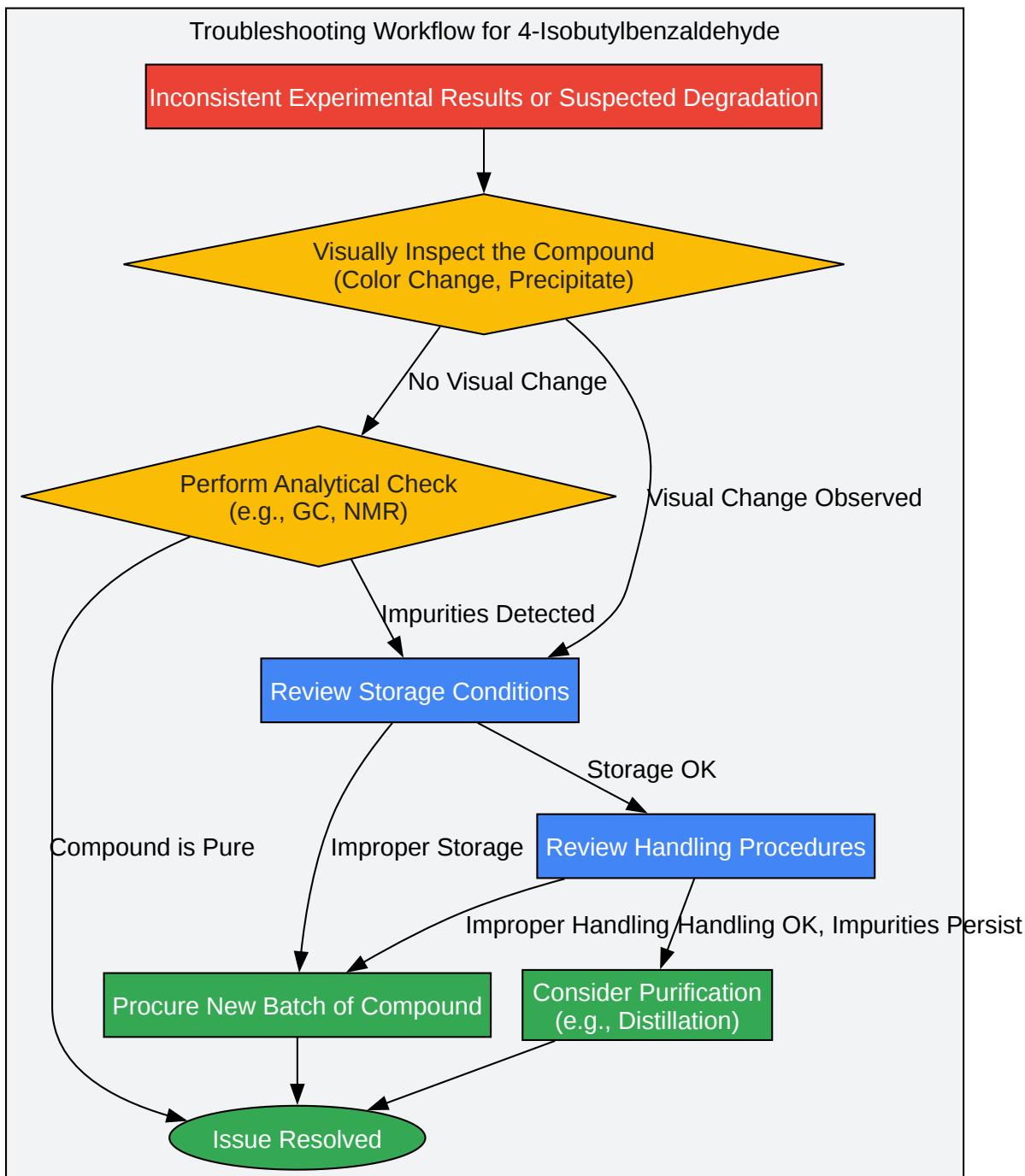
Quantitative Data Summary

The following table summarizes the key physical and storage parameters for **4-Isobutylbenzaldehyde** based on available data.

Parameter	Value	Source(s)
CAS Number	40150-98-9	[1] [6] [8]
Molecular Formula	C ₁₁ H ₁₄ O	[1] [8] [9]
Molecular Weight	162.23 g/mol	[1] [8] [9]
Physical Form	Liquid	[6] [8]
Appearance	Colorless to Very Pale Yellow	[7]
Boiling Point	~258 °C	[1] [2]
Storage Temperature	2-8°C or Room Temperature (under inert gas)	[1] [2] [7]
Key Storage Conditions	Inert atmosphere (Nitrogen or Argon), Tightly closed, Well- ventilated, Protected from light	[1] [2] [3] [4]
Sensitivity	Air Sensitive	[6]

Experimental Workflow & Troubleshooting Logic

The following diagram outlines a logical workflow for troubleshooting issues related to the stability of **4-Isobutylbenzaldehyde**.

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Caption: Troubleshooting workflow for **4-Isobutylbenzaldehyde** stability issues.

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